

# Application Notes & Protocols: Single-Crystal Laser Fusion for Cosmogenic $^{85}\text{Ar}$ Dating

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *argon-38*  
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## Introduction

This document provides detailed application notes and protocols for the measurement of cosmogenic  $^{38}\text{Ar}$  in single mineral crystals using laser fusion mass spectrometry. This technique is a powerful tool for determining the exposure age of rock surfaces, with applications in geology, planetary science, and archaeology. While the primary application is in geochronology, the underlying principles of high-sensitivity noble gas analysis of micro-samples can be adapted for specialized applications in other fields, including materials science and potentially for tracing isotopically labeled compounds in certain research contexts.

Cosmogenic nuclides are rare isotopes created when high-energy cosmic rays interact with atoms in Earth's surface materials.[1] The concentration of cosmogenic  $^{38}\text{Ar}$  in a mineral grain is proportional to the time it has been exposed to cosmic rays at or near the Earth's surface.[2] By measuring this concentration, we can calculate the "exposure age" of the rock. The single-crystal laser fusion method allows for the analysis of individual mineral grains, which is crucial for avoiding issues of contamination or complex exposure histories that can affect bulk sample analysis.[3]

The primary target elements for the production of cosmogenic  $^{38}\text{Ar}$  are calcium and potassium. Therefore, minerals rich in these elements, such as feldspars and pyroxenes, are ideal for this dating method.

## Principle of the Method

The core of the technique involves heating a single mineral crystal with a laser in a high-vacuum chamber to release trapped gases, including argon.[4] The released gas is then purified, and the isotopic composition of the argon is measured using a noble gas mass spectrometer.[5] The concentration of cosmogenic  $^{38}\text{Ar}$  is determined relative to other argon isotopes. The exposure age is then calculated based on the known production rate of  $^{38}\text{Ar}$  from target elements at a specific latitude and altitude.[6][7]

It is important to distinguish this method from  $^{40}\text{Ar}/^{39}\text{Ar}$  dating. In  $^{40}\text{Ar}/^{39}\text{Ar}$  dating, a stable isotope of potassium ( $^{39}\text{K}$ ) is converted to  $^{39}\text{Ar}$  by neutron irradiation to act as a proxy for the parent potassium isotope ( $^{40}\text{K}$ ).[8] In cosmogenic  $^{38}\text{Ar}$  dating, the  $^{38}\text{Ar}$  is naturally produced by cosmic rays, and irradiation is not typically required. However,  $^{38}\text{Ar}$  is also commonly used as an artificial "spike" in traditional K-Ar and Ar-Ar dating to determine the absolute amount of argon in a sample.[9]

## Experimental Protocols

### Protocol 1: Sample Selection and Preparation

- Field Sampling: Collect rock samples from stable landforms with simple exposure histories (e.g., glacial moraine boulders, lava flows, fault scarps).[1] Avoid samples with evidence of significant erosion, burial, or shielding. Sample the top few centimeters of the rock surface. [2]
- Mineral Separation:
  - Crush and sieve the rock sample to the desired grain size (typically 250-500  $\mu\text{m}$ ).
  - Wash the crushed material with deionized water to remove fine particles.
  - Use heavy liquid and magnetic separation techniques to isolate the target mineral fraction (e.g., pyroxene, feldspar).

- Crystal Selection and Cleaning:
  - Under a binocular microscope, hand-pick individual crystals that are free of inclusions, alterations, or adhering matrix material.
  - Clean the selected crystals in an ultrasonic bath with acetone and/or methanol to remove surface contaminants.
  - Etch the crystals with a weak acid solution (e.g., dilute HF) to remove any meteoric components or surface alterations.[\[10\]](#)
- Sample Loading: Load individual crystals into designated pits in a copper or aluminum sample disc. Record the position of each crystal. The disc is then loaded into the high-vacuum sample chamber of the laser extraction line.

## Protocol 2: Single-Crystal Laser Fusion and Gas Analysis

- System Bakeout: Bake the entire extraction line and mass spectrometer at ~150-200°C for 24-48 hours to achieve ultra-high vacuum (UHV) conditions (typically  $< 1 \times 10^{-9}$  Torr) and reduce background argon levels.
- Laser Fusion:
  - Target a single crystal with a focused laser beam (e.g., CO<sub>2</sub> or Diode laser).
  - Heat the crystal in a single step (total fusion) to release all trapped gases. The laser power and duration will depend on the mineral type and size.[\[11\]](#)[\[12\]](#)
- Gas Purification:
  - The released gas is expanded into a purification section of the extraction line.
  - Reactive gases (H<sub>2</sub>O, CO<sub>2</sub>, N<sub>2</sub>, hydrocarbons) are removed using a series of getters (e.g., Zr-Al or Ti-sublimation pumps) operated at specific temperatures.

- The remaining noble gases are cryogenically separated using a cold trap held at liquid nitrogen temperature to trap argon while allowing lighter gases like helium and neon to be pumped away.
- Mass Spectrometry:
  - The purified argon gas is admitted into a high-sensitivity noble gas mass spectrometer.
  - The ion beam intensities for masses 36, 38, and 40 (and sometimes 37 and 39 if applicable) are measured simultaneously or by peak-jumping.
  - Multiple cycles of data acquisition are performed, and the isotopic ratios are extrapolated back to the time of gas admission to correct for instrument drift and consumption of the sample gas.
- Data Correction:
  - Blank Correction: Measure the argon isotopes from an empty planchet pit (a "laser-off" blank) and from heating an empty pit (a "laser-on" blank). Subtract these system blanks from the sample measurements.
  - Mass Discrimination: Analyze a standard gas of known atmospheric composition to determine the mass discrimination factor of the mass spectrometer. Correct the measured isotopic ratios for this instrumental bias.
  - Interferences: Correct for any isobaric interferences at the measured masses.

## Data Presentation

Quantitative data from a typical cosmogenic  $^{38}\text{Ar}$  exposure dating experiment should be presented clearly. Below are example tables summarizing key parameters.

Table 1: Sample Information and Location

Sample ID	Mineral	Latitude	Longitude	Elevation (m)	Shielding Factor
MOR-01A	Pyroxene	40.71° N	111.89° W	2500	1.0
LAVA-02B	Plagioclase	19.82° N	155.47° W	1200	0.98

| FAULT-03C | Sanidine | 34.05° S | 118.24° E | 300 | 1.0 |

Table 2: Laser Fusion and Mass Spectrometry Parameters

Parameter	Setting
Laser Type	CO <sub>2</sub> Laser
Laser Power	5 - 15 W
Fusion Duration	60 seconds
Extraction Line Volume	500 cm <sup>3</sup>
Mass Spectrometer	Noble Gas Sector Field
Detector Type	Faraday Cup / Electron Multiplier
Mass Resolution	~600 (sufficient to separate hydrocarbon peaks)

| System Blank (<sup>38</sup>Ar) | < 1 x 10<sup>-15</sup> moles |

Table 3: Example Isotopic Data and Calculated Exposure Ages

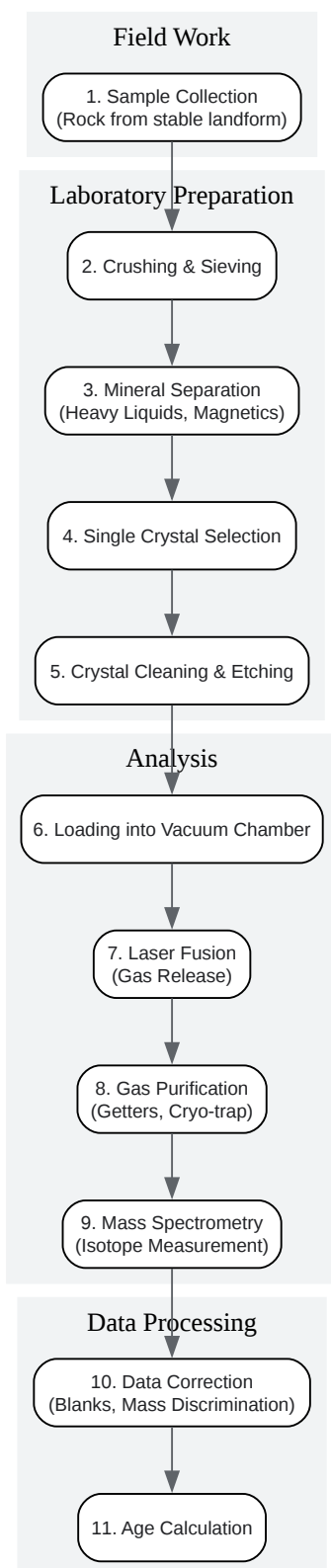
Sample ID	Crystal Weight (mg)	$^{38}\text{Ar}_{\text{cos}}$ (moles/g)	$^{36}\text{Ar}/^{38}\text{Ar}$	$^{40}\text{Ar}/^{38}\text{Ar}$	Production Rate (atoms/g/yr)	Exposure Age (ka)
MOR-01A	0.52	$8.5 \times 10^{-14}$	0.25	350.2	55.0	$92.5 \pm 4.6$
LAVA-02B	0.78	$1.2 \times 10^{-13}$	0.21	315.8	85.3	$84.2 \pm 5.1$
FAULT-03C	0.41	$4.3 \times 10^{-14}$	0.30	450.1	28.1	$91.7 \pm 6.2$

Note:  $^{38}\text{Ar}_{\text{cos}}$  refers to the concentration of cosmogenic  $^{38}\text{Ar}$  after correction for atmospheric and other components. Production rates are scaled for latitude, altitude, and shielding.[6]

## Visualizations

### Experimental Workflow

The following diagram illustrates the complete workflow from sample collection to age calculation.

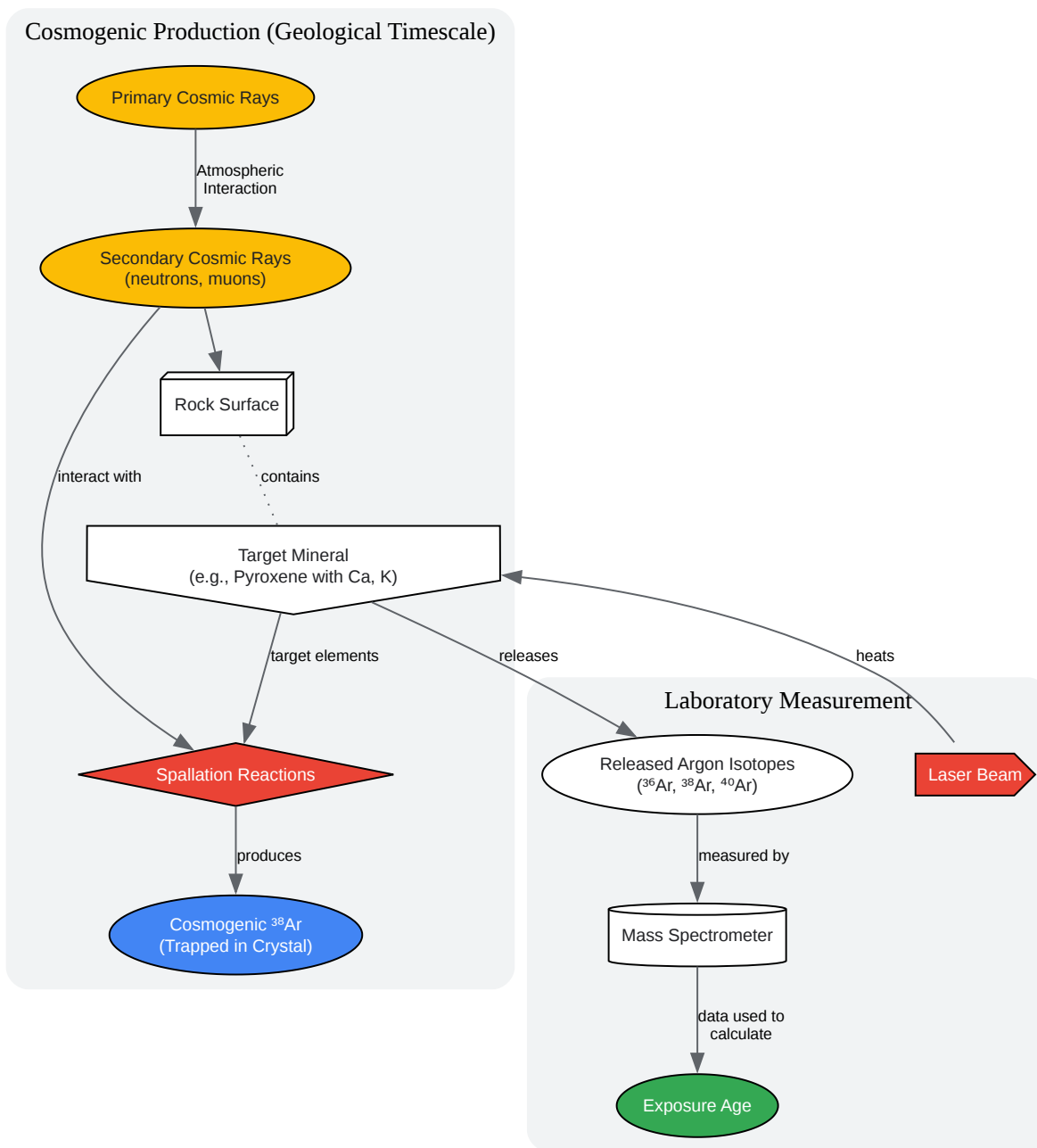


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Caption: Workflow for cosmogenic  $^{38}\text{Ar}$  dating.

## Conceptual Diagram of Cosmogenic $^{38}\text{Ar}$ Production and Measurement

This diagram shows the relationship between cosmic rays,  $^{38}\text{Ar}$  production in minerals, and the analytical process.



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Caption: Principle of cosmogenic <sup>38</sup>Ar production and analysis.

## Note on Broader Applications

The protocols described here for the high-sensitivity measurement of noble gas isotopes from micro-samples are highly versatile. While the primary context is geochronology, the ability to quantify minute amounts of specific isotopes has potential applications in other fields. For drug development professionals, for example, techniques derived from this methodology could theoretically be used in tracer studies employing non-radioactive, stable isotope labels (e.g., using enriched Krypton or Xenon isotopes) for tracking metabolic pathways or verifying the integrity of sealed medical devices.<sup>[13][14]</sup> However, this would represent a significant adaptation of the technology from its primary use.

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